

# Technical Guide: (R)-1-Methoxypropan-2-amine Hydrochloride

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## Compound of Interest

Compound Name: (R)-1-Methoxypropan-2-amine  
hydrochloride

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## Introduction

**(R)-1-Methoxypropan-2-amine hydrochloride** is a chiral primary amine salt of significant interest in synthetic organic chemistry. Its structural features, including a stereogenic center and a methoxy group, make it a valuable building block for the synthesis of complex molecules, particularly in the fields of pharmaceutical and agrochemical development. The hydrochloride salt form offers improved stability and handling characteristics compared to the free amine.

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential applications of **(R)-1-Methoxypropan-2-amine hydrochloride**, with a focus on detailed methodologies and structured data for laboratory use.

## Chemical and Physical Properties

**(R)-1-Methoxypropan-2-amine hydrochloride** is typically a white crystalline solid.<sup>[1]</sup> It is soluble in water and polar organic solvents.<sup>[1]</sup> While extensive experimental data for the hydrochloride salt is not readily available in the literature, the properties of the corresponding free amine, (R)-1-Methoxypropan-2-amine, have been reported and are provided for reference. Commercial suppliers note that for the hydrochloride salt, analytical data is not always collected as it is supplied for early discovery research.

Table 1: Physicochemical Properties

Property	Value	Source
IUPAC Name	(2R)-1-methoxypropan-2-amine hydrochloride	N/A
Molecular Formula	C <sub>4</sub> H <sub>12</sub> ClNO	
Molecular Weight	125.60 g/mol	
Appearance	Solid	
CAS Number	626220-76-6	[2]
SMILES String	COC--INVALID-LINK--C.Cl	
InChI Key	RVDUOVVHQKMQLM-PGMHMLKASA-N	

Table 2: Properties of the Free Amine ((R)-1-Methoxypropan-2-amine)

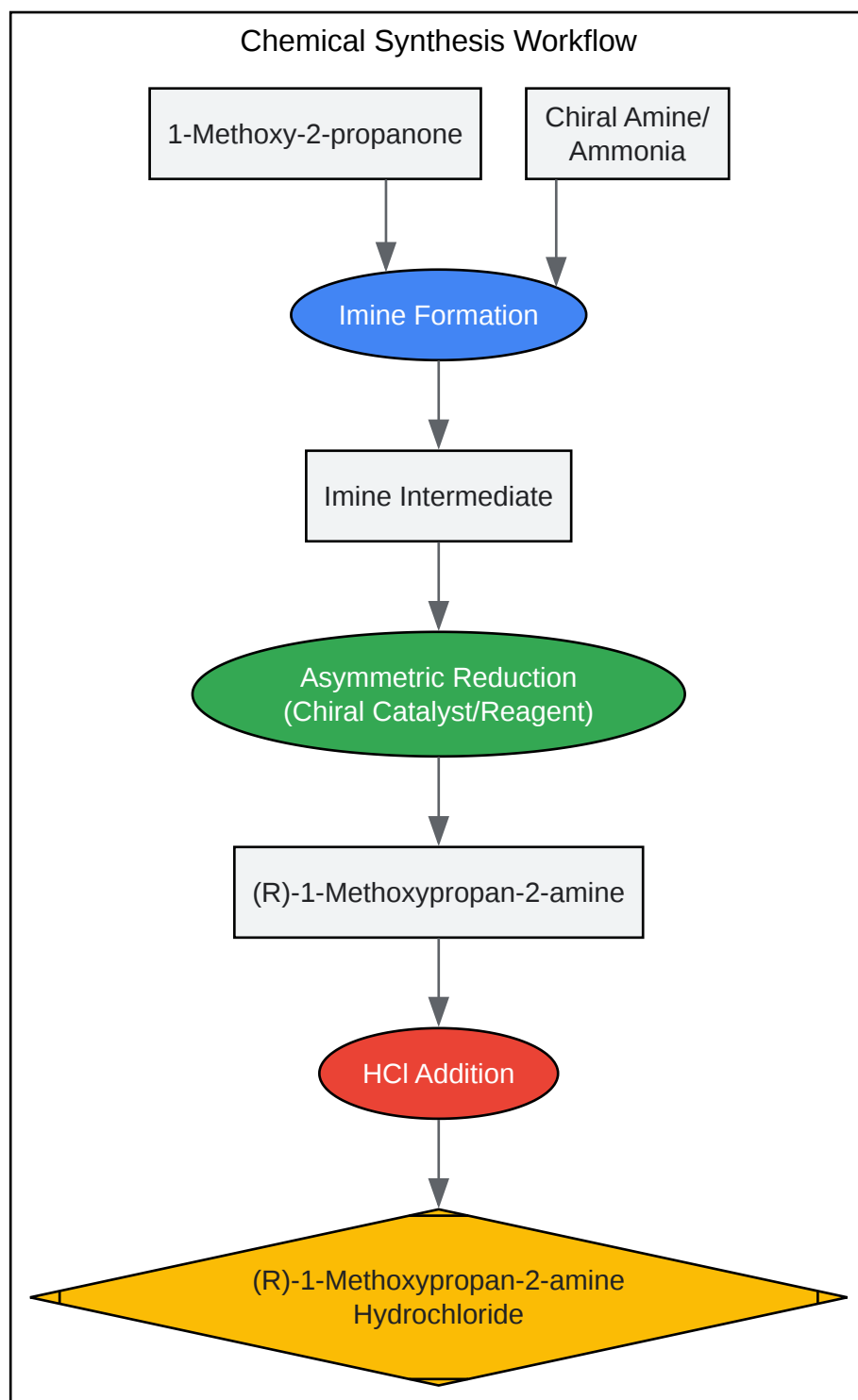
Property	Value	Source
Molecular Formula	C <sub>4</sub> H <sub>11</sub> NO	N/A
Molecular Weight	89.14 g/mol	N/A
Boiling Point	92.5-93.5 °C / 743 mmHg	N/A
Density	0.845 g/mL at 25 °C	N/A
Flash Point	9 °C (closed cup)	N/A
pKa (Predicted)	8.84 ± 0.10	N/A

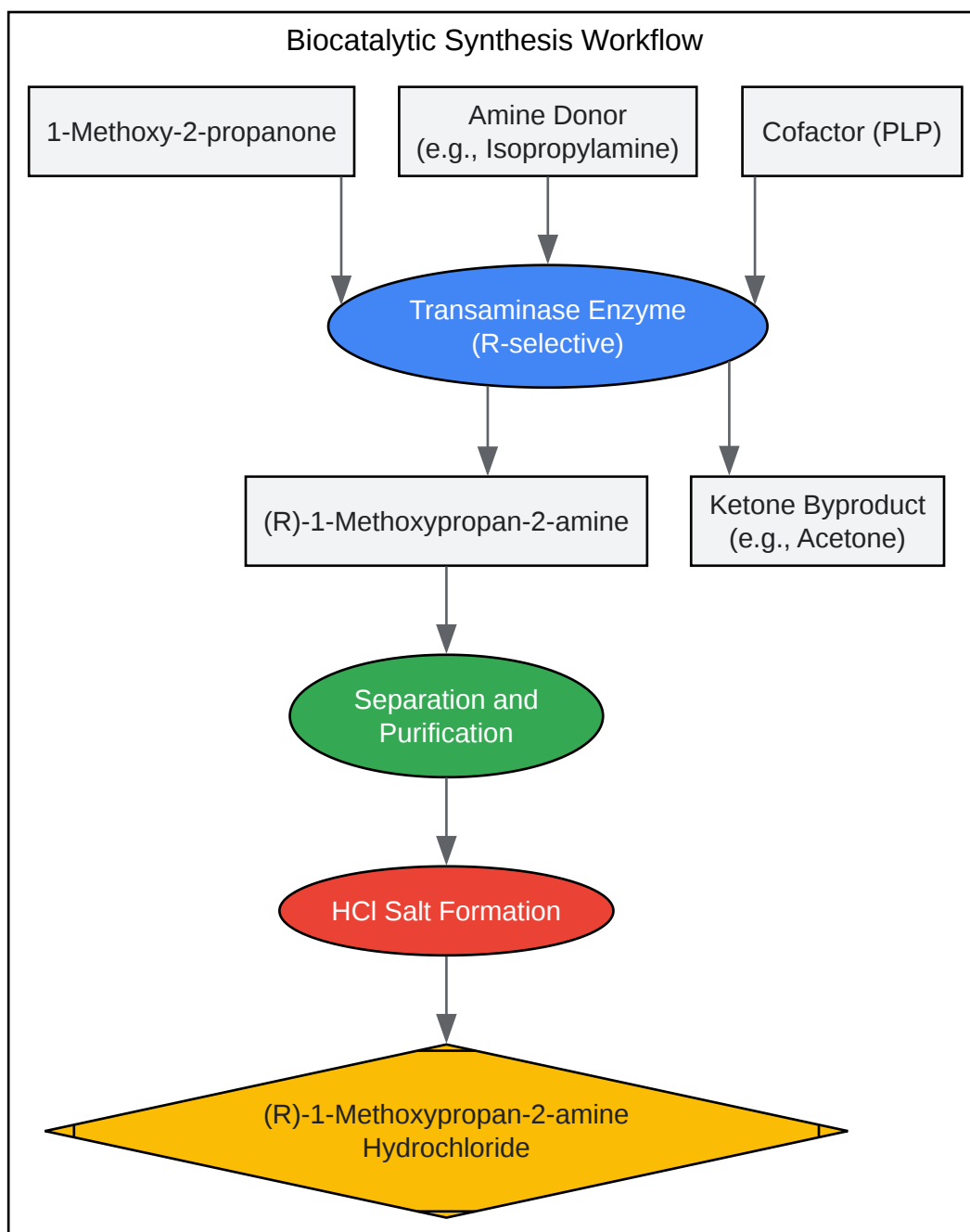
## Synthesis Methodologies

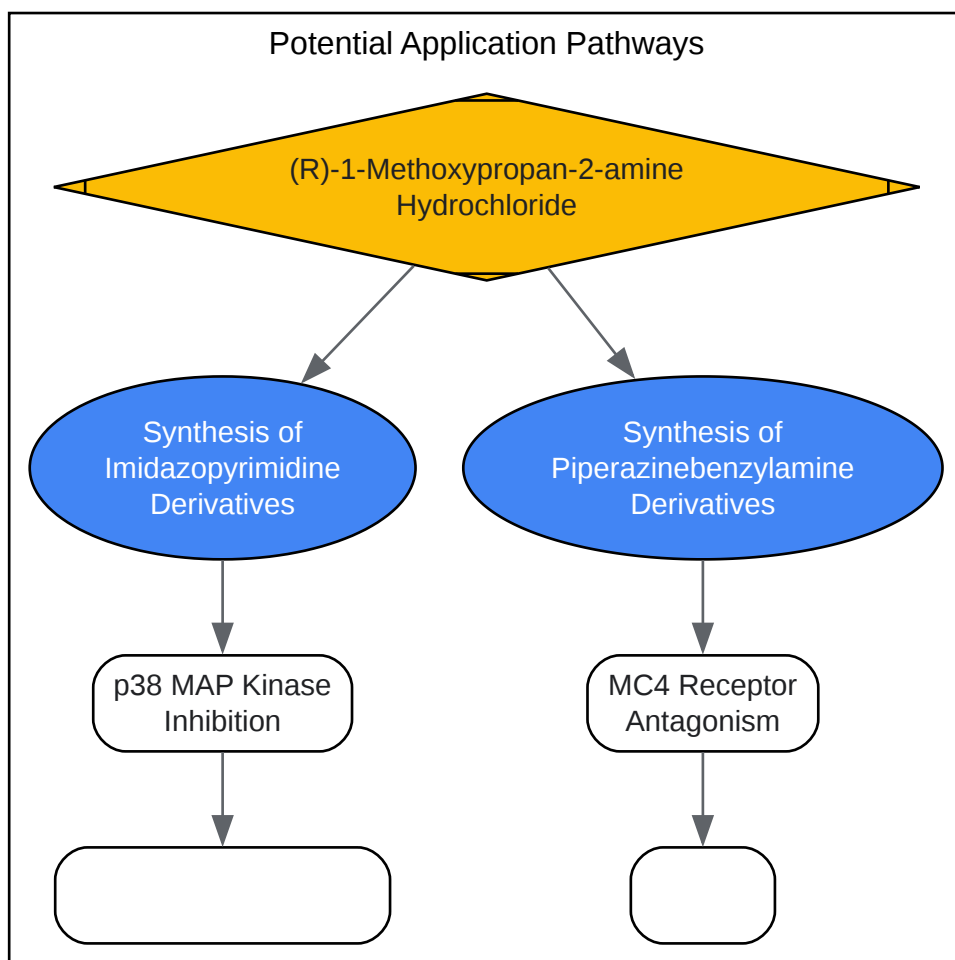
The synthesis of **(R)-1-Methoxypropan-2-amine hydrochloride** can be approached through several routes, primarily involving the asymmetric synthesis of the chiral amine followed by salt formation. The two main strategies are chemical synthesis via reductive amination and biocatalytic synthesis.

## Chemical Synthesis: Asymmetric Reductive Amination

Asymmetric reductive amination of the prochiral ketone, 1-methoxy-2-propanone, is a common method for producing chiral amines. This can be achieved using a chiral auxiliary or a chiral catalyst. A subsequent step involves the formation of the hydrochloride salt.







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